

Safeguarding Health and Environment: Proper Disposal of Elimusertib Hydrochloride

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Compound of Interest

Compound Name: *Elimusertib hydrochloride*

Cat. No.: *B8067878*

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Essential guidelines for the safe handling and disposal of **Elimusertib hydrochloride**, a potent ATR inhibitor, are critical for protecting laboratory personnel and the environment. As a compound utilized in cancer research, **Elimusertib hydrochloride** is classified as a cytotoxic agent, necessitating stringent disposal protocols in line with local, state, and federal regulations. This guide provides detailed procedures for its proper disposal, ensuring safety and compliance.

Elimusertib hydrochloride's cytotoxic nature means it can be toxic to living cells.^{[1][2]}

Therefore, any materials that come into contact with this substance, including unused product, contaminated labware, and personal protective equipment (PPE), must be treated as hazardous waste.^{[1][3]}

Key Chemical and Safety Data

A thorough understanding of the chemical properties and potential hazards of **Elimusertib hydrochloride** is fundamental to its safe handling and disposal.

Property	Value	Source
Synonyms	BAY 1895344 (hydrochloride)	[4]
Molecular Formula	C20H22ClN7O	[4]
Molecular Weight	411.89 g/mol	[4]
Hazard Statements	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[5]
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.	[6]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Elimusertib hydrochloride** and contaminated materials. This procedure is based on general best practices for handling cytotoxic and hazardous chemical waste.[7]

1. Personal Protective Equipment (PPE): Before beginning any disposal procedures, ensure appropriate PPE is worn. This includes:

- Gloves: Chemical-resistant gloves are mandatory.[6]
- Eye Protection: Tightly fitting safety goggles with side-shields.[6]
- Lab Coat: A lab coat or impervious clothing should be worn.[5]
- Respiratory Protection: If there is a risk of dust or aerosol formation, a suitable respirator should be used.[5]

2. Waste Segregation: Proper segregation of waste is crucial to prevent cross-contamination and ensure correct disposal.

- Keep **Elimusertib hydrochloride** waste separate from all other waste streams.[3]

- Do not mix hazardous waste with non-hazardous waste.[3]

3. Disposal of Unused or Expired **Elimusertib Hydrochloride**:

- Solid Waste: Collect in a designated, leak-proof, and clearly labeled hazardous waste container.[7] The container should be marked as "Hazardous Waste" and include the full chemical name.
- Solutions: Absorb liquid waste with an inert material (e.g., diatomite, universal binders) and dispose of the contaminated material in the designated hazardous waste container.[4][5]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous chemical waste.[7]

4. Disposal of Contaminated Materials:

- Sharps: Any sharps (needles, scalpels, etc.) contaminated with **Elimusertib hydrochloride** should be placed in a designated sharps container for hazardous waste.[7]
- Labware: Glassware and other labware should be decontaminated by submerging in a suitable decontamination solution, followed by thorough washing. The initial rinsate is considered hazardous waste.[7]
- PPE: Used gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste container.

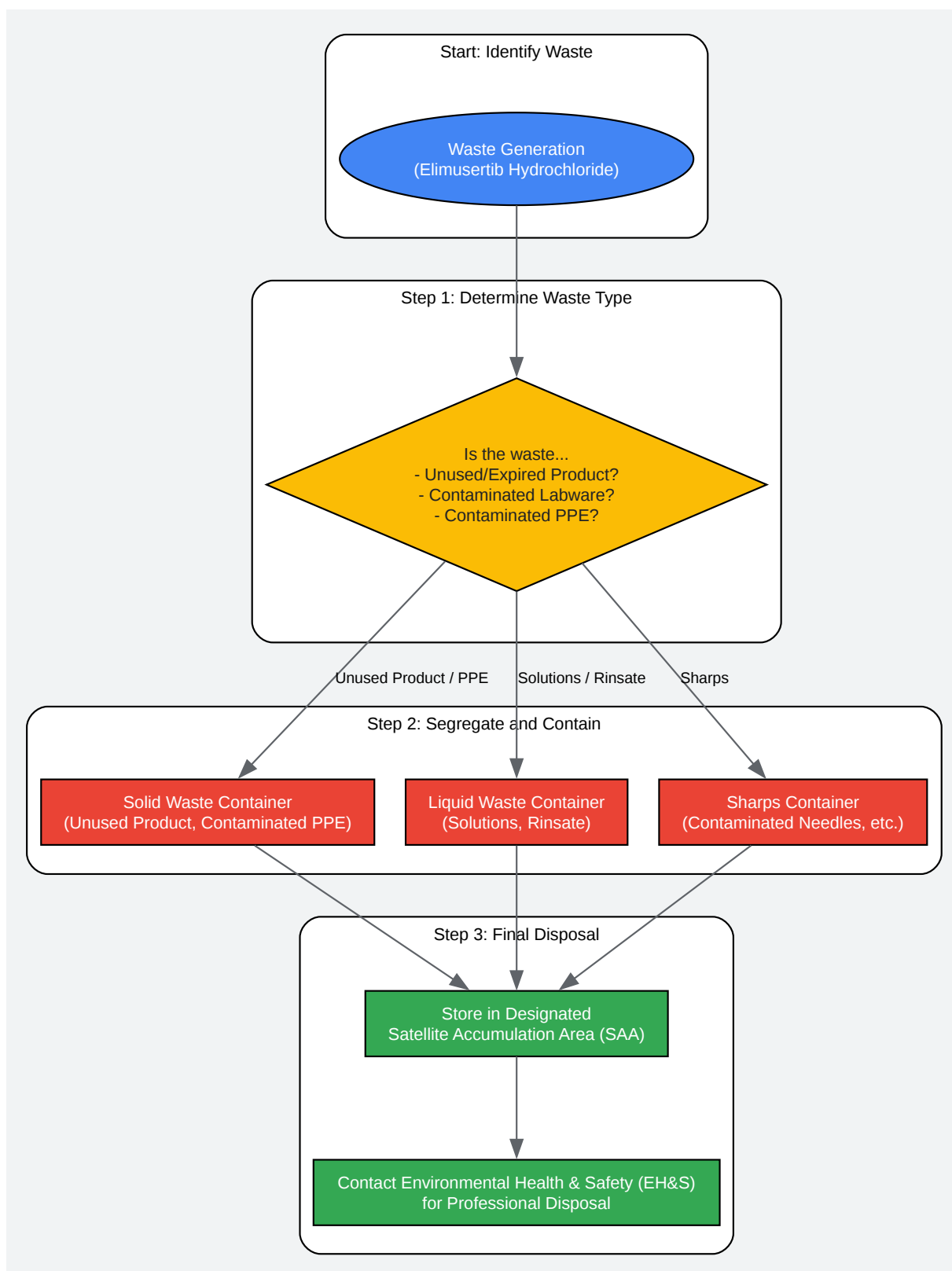
5. Waste Storage and Collection:

- Store hazardous waste containers in a designated Satellite Accumulation Area (SAA) with secondary containment.[7]
- Keep containers securely closed.[7]
- Arrange for professional disposal through your institution's Environmental Health & Safety (EH&S) department.[7]

Under no circumstances should **Elimusertib hydrochloride** or contaminated materials be disposed of down the drain or in the regular trash.[7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of waste contaminated with **Elimusertib hydrochloride**.



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Fig. 1: **Elimusertib Hydrochloride** Waste Disposal Workflow

Regulatory Compliance

It is imperative to adhere to all applicable regulations for the disposal of pharmaceutical and hazardous waste. In the United States, these are primarily governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).^[8]^[9] Many states have their own, often more stringent, regulations.^[8] Always consult your institution's specific guidelines and your local regulatory agencies to ensure full compliance.

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